

Commercial Suppliers and Technical Profile of Methyl 3-(3-pyridyl)propionate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Methyl 3-(3-pyridyl)propionate**

Cat. No.: **B1313091**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **Methyl 3-(3-pyridyl)propionate** (CAS No. 84199-98-4), a heterocyclic building block with potential applications in pharmaceutical research and development. This document summarizes quantitative data from various suppliers, outlines a general synthesis methodology, and explores the potential biological relevance of this compound class, including a conceptual signaling pathway.

Commercial Sourcing

Methyl 3-(3-pyridyl)propionate is readily available from a range of commercial chemical suppliers. The following table summarizes the offerings from several prominent vendors, providing key details for procurement and experimental planning.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
Alfa Aesar (Thermo Fisher Scientific)	L14590	98%	1g, 5g	~\$50 (5g)
Sigma-Aldrich	Not readily available	-	-	-
TCI America	Not readily available	-	-	-
ChemicalBook	CB0243900	Varies by supplier	Grams to Kilograms	Varies
Guidechem	CHEMBL138933	Varies by supplier	Grams to Kilograms	Varies

Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information. ChemicalBook and Guidechem are chemical sourcing platforms that list products from various, primarily Chinese, manufacturers.

Physicochemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
CAS Number	84199-98-4
Appearance	No data available
Boiling Point	134°C at 12 mmHg
Density	1.086 g/cm ³

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 3-(3-pyridyl)propionate** is not extensively published, a general and adaptable method can be derived from standard esterification procedures and the synthesis of analogous compounds.

General Synthesis of Methyl 3-(3-pyridyl)propionate via Fischer Esterification

Materials:

- 3-(3-Pyridyl)propionic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or other suitable acid catalyst
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Magnesium sulfate or sodium sulfate (anhydrous)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-(3-pyridyl)propionic acid in an excess of anhydrous methanol.

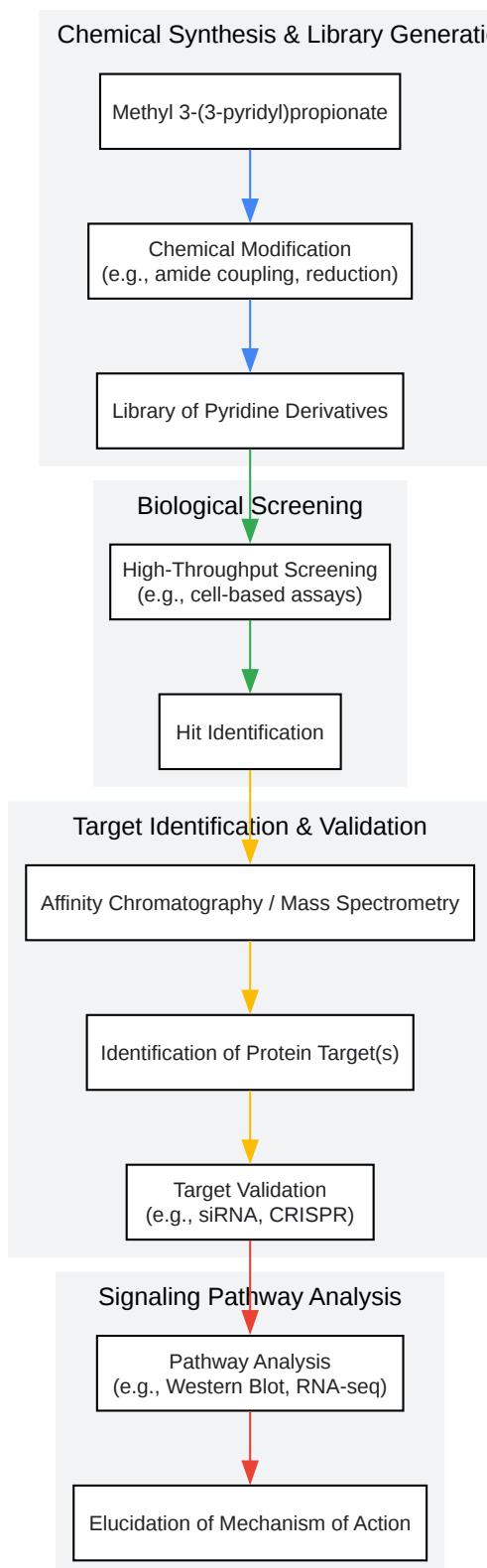
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours (typically 4-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Solvent Removal: Remove the excess methanol using a rotary evaporator.
- Neutralization: Carefully neutralize the residue with a saturated aqueous solution of sodium bicarbonate until the effervescence ceases.
- Extraction: Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate) multiple times.
- Washing: Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Evaporation: Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **Methyl 3-(3-pyridyl)propionate**.
- Purification: The crude product may be further purified by vacuum distillation or column chromatography on silica gel if necessary.

Potential Role in Drug Discovery and Signaling Pathways

While specific biological activities and signaling pathway involvement for **Methyl 3-(3-pyridyl)propionate** are not well-documented in publicly available literature, the pyridine moiety is a common scaffold in many biologically active compounds and approved drugs.^[1] Pyridine derivatives are known to interact with a wide range of biological targets, including enzymes (such as kinases) and receptors.

Given its structure, **Methyl 3-(3-pyridyl)propionate** could serve as a valuable starting material or fragment in the synthesis of more complex molecules for drug discovery. The pyridine ring can act as a hydrogen bond acceptor and participate in π -stacking interactions within protein binding pockets. The propionate side chain offers a handle for further chemical modification to explore structure-activity relationships (SAR).

The following diagram illustrates a hypothetical workflow for utilizing a compound like **Methyl 3-(3-pyridyl)propionate** in a drug discovery context, from initial screening to target identification.

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Caption: Drug discovery workflow utilizing a chemical scaffold.

This generalized workflow highlights how a simple building block can be the starting point for identifying novel drug candidates and elucidating their mechanisms of action within cellular signaling pathways. Researchers and drug development professionals can leverage commercially available compounds like **Methyl 3-(3-pyridyl)propionate** to initiate such discovery campaigns.

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References

- 1. fishersci.at [fishersci.at]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Profile of Methyl 3-(3-pyridyl)propionate]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1313091#commercial-suppliers-of-methyl-3-3-pyridyl-propionate>

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